

Toxicological Profile of Diallylate: An In-depth Guide for Researchers

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Compound of Interest

Compound Name: *Diallylate*
CAS No.: *17708-57-5*
Cat. No.: *B7821780*

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An examination of the toxicological effects of the thiocarbamate herbicide **Diallylate** on non-target organisms, detailing its impact on various species, relevant experimental protocols, and known signaling pathways.

Introduction

Diallylate, a pre-emergence thiocarbamate herbicide, was historically used for controlling wild oats and other weeds in various crops. While effective in its agricultural application, concerns regarding its potential impact on non-target organisms have been a subject of scientific scrutiny. This technical guide provides a comprehensive overview of the toxicological effects of **Diallylate** on a range of non-target species, intended for researchers, scientists, and professionals in drug development and environmental toxicology. The document summarizes available quantitative toxicity data, outlines standardized experimental methodologies for toxicity assessment, and visualizes known biological pathways affected by **Diallylate** exposure.

Quantitative Toxicity Data

The acute and chronic toxicity of **Diallylate** varies across different non-target organisms. The following tables summarize the available quantitative data to facilitate comparison. It is

important to note that for many non-target groups, particularly invertebrates and amphibians, specific data for **Diallate** is limited.

Aquatic Organisms

Diallate is classified as very toxic to aquatic life, with effects observed at low concentrations.^[1]

Species	Endpoint	Value	Exposure Duration	Reference
Temperate Freshwater Fish	LC50	>8.2 mg/L	96 hours	^[2]
Harlequin fish (Rasbora heteromorpha)	LC50	12 ppm	24 hours	^[3]

LC50 (Lethal Concentration 50): The concentration of a chemical in water that is lethal to 50% of the test organisms within a specified time period.

Avian Species

Studies on birds indicate a moderate level of toxicity, with both lethal and sublethal effects documented.

Species	Route	Endpoint	Value	Exposure Duration	Reference
Hen (Gallus gallus domesticus)	Oral	NOAEL	20 mg/kg/day	90 days	^[4]
Hen (Gallus gallus domesticus)	Topical	NOAEL	40 mg/kg/day	90 days	^[4]
Hen (Gallus gallus domesticus)	Oral & Topical	Effect	Reversible ataxia and narcosis	≥80 mg/kg/day	90 days

NOAEL (No-Observed-Adverse-Effect Level): The highest tested dose or concentration of a substance at which no adverse effect is found in exposed test organisms.

Mammalian Species

Diallate exhibits moderate acute toxicity in mammals upon oral exposure.

Species	Route	Endpoint	Value	Reference
Rat	Oral	LD50	395 mg/kg	[1]
Dog	Oral	LD50	510 mg/kg	[1]

LD50 (Lethal Dose 50): The dose of a chemical that is lethal to 50% of the test animals.

Terrestrial Invertebrates

Specific quantitative toxicity data for **Diallate** on terrestrial invertebrates such as earthworms is not readily available in the reviewed literature. However, the general impact of thiocarbamate herbicides on soil fauna is a recognized area of concern.

Amphibians

There is a significant lack of specific toxicity data for **Diallate** on amphibian species.[5][6] Given the sensitivity of amphibians to environmental contaminants, this represents a critical data gap. [7]

Experimental Protocols

Standardized protocols are essential for the reliable assessment of chemical toxicity. The following sections detail the methodologies for key experiments cited or relevant to the toxicological evaluation of **Diallate**, based on internationally recognized guidelines such as those from the Organisation for Economic Co-operation and Development (OECD).

Fish, Acute Toxicity Test (Following OECD Guideline 203)

This test determines the concentration of a substance that is lethal to 50% of the test fish over a 96-hour period (96h-LC50).[\[1\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Test Organism: Species such as Rainbow trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*) are commonly used.
- Test Conditions:
 - Duration: 96 hours.
 - Exposure: Fish are exposed to at least five concentrations of the test substance in a geometric series. A control group is also maintained.
 - System: The test can be static (no renewal of the test solution) or semi-static (test solution is renewed at regular intervals).
 - Water: Reconstituted or natural water with controlled pH and hardness.
 - Temperature and Light: Maintained at a constant, appropriate temperature for the species, with a defined photoperiod.
- Observations: Mortalities are recorded at 24, 48, 72, and 96 hours. Any abnormal behavior is also noted.
- Data Analysis: The LC50 values and their 95% confidence limits are calculated for each observation period using statistical methods like probit analysis.

Daphnia sp., Acute Immobilisation Test (Following OECD Guideline 202)

This test assesses the acute toxicity of a substance to *Daphnia magna* by determining the concentration that immobilizes 50% of the organisms (48h-EC50).[\[4\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Test Organism: Young daphnids (*Daphnia magna*), less than 24 hours old.
- Test Conditions:
 - Duration: 48 hours.

- Exposure: Daphnids are exposed to a range of at least five concentrations of the test substance. A control group is included.
- System: Static exposure.
- Medium: Defined culture medium with controlled pH.
- Temperature and Light: Constant temperature and a set photoperiod.
- Observations: The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilisation is defined as the inability to swim within 15 seconds of gentle agitation.
- Data Analysis: The EC50 at 48 hours is calculated, and optionally at 24 hours.

Earthworm, Acute Toxicity Test (Following OECD Guideline 222)

This test evaluates the acute toxicity of a substance to earthworms in artificial soil.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

- Test Organism: Adult earthworms of the species *Eisenia fetida* or *Eisenia andrei*.
- Test Conditions:
 - Duration: 14 days.
 - Exposure: Earthworms are exposed to at least five concentrations of the test substance mixed into an artificial soil substrate. A control group is maintained.
 - Substrate: A standardized artificial soil mixture.
 - Environment: Controlled temperature, humidity, and light conditions.
- Observations: Mortality is assessed at 7 and 14 days. Sublethal effects like changes in body weight and behavior are also recorded.
- Data Analysis: The LC50 at 14 days is determined, along with No-Observed-Effect Concentration (NOEC) and Lowest-Observed-Effect Concentration (LOEC) for sublethal

endpoints.

Avian Dietary Toxicity Test (Following OECD Guideline 205)

This test is designed to determine the concentration of a substance in the diet that is lethal to 50% of the test birds (LC50) over a defined period.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)

- Test Organism: Young birds of a species such as the Bobwhite quail (*Colinus virginianus*) or Mallard duck (*Anas platyrhynchos*).
- Test Conditions:
 - Duration: 8 days (5 days of exposure to the treated diet followed by 3 days of observation on a normal diet).
 - Exposure: Birds are fed a diet containing at least five different concentrations of the test substance. Two control groups are used.
 - Housing: Birds are housed in appropriate pens under controlled environmental conditions.
- Observations: Mortality and signs of toxicity are recorded daily. Body weight and food consumption are measured at the beginning and end of the exposure period.
- Data Analysis: The LC50 is calculated, along with the NOEC and LOEC for mortality and sublethal effects.

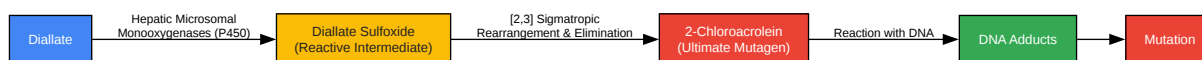
Signaling Pathways and Mechanisms of Toxicity

The toxicological effects of **Diallate** are linked to its biotransformation and interaction with cellular components. While a complete picture of all affected signaling pathways is not available, key mechanisms have been identified.

Mutagenicity and Metabolic Activation

Diallate is a promutagen, meaning it requires metabolic activation to exert its mutagenic effects. The primary pathway for this activation involves the oxidation of the sulfur atom to form

a reactive sulfoxide intermediate. This intermediate can then undergo further reactions to produce 2-chloroacrolein, a potent mutagen.[31]



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Caption: Metabolic activation of **Diallylate** to its mutagenic form.

Neurotoxicity

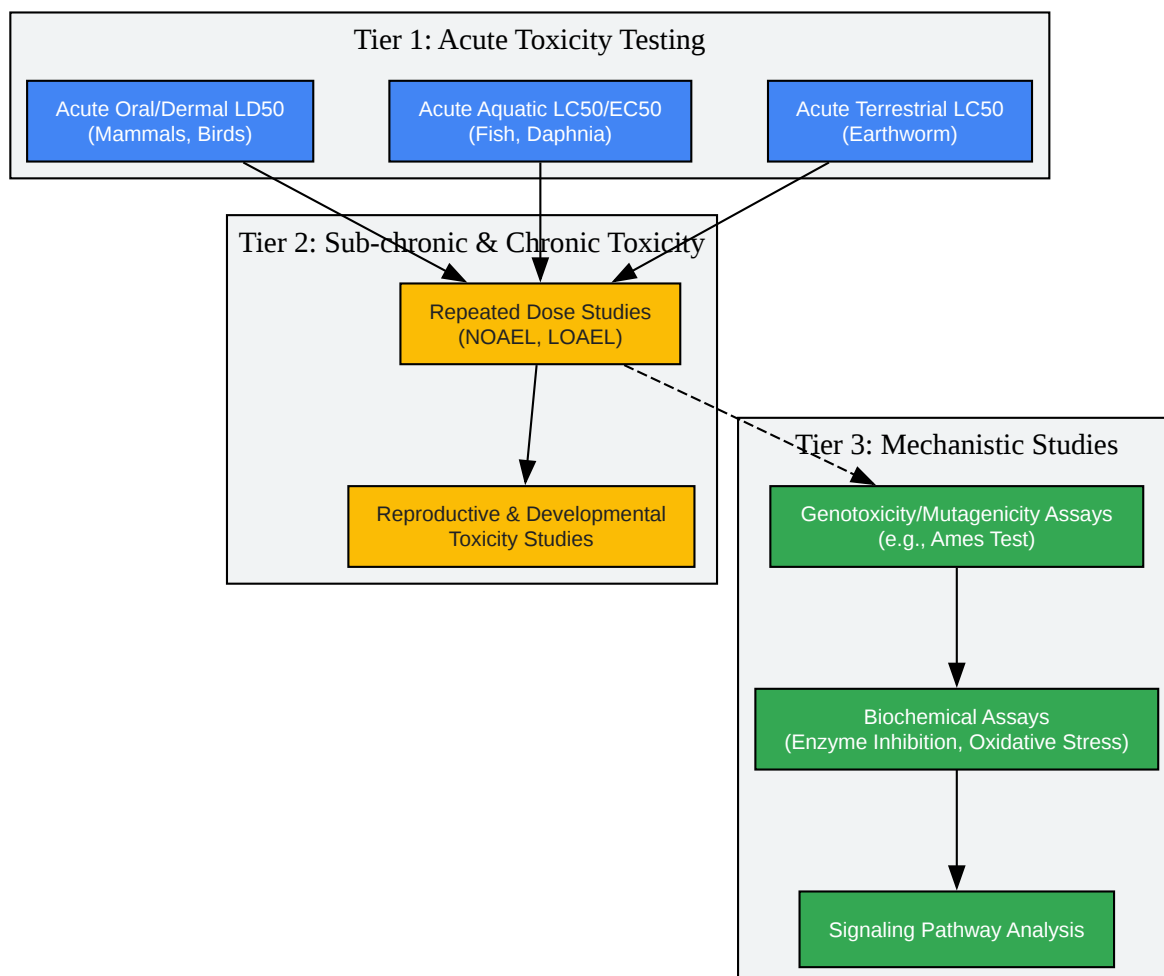
As a thiocarbamate, **Diallylate** has the potential to exert neurotoxic effects. While not a direct cholinesterase inhibitor like some other carbamates, dithiocarbamates can interfere with the nervous system.[2][32][33][34] The neurotoxic actions may be related to their ability to chelate metals and inhibit various enzymes.[2] In hens, exposure to high doses of **Diallylate** resulted in reversible ataxia and narcosis, indicating an impact on the central nervous system.[4]

Oxidative Stress

Herbicides are known to induce oxidative stress in non-target organisms.[35][36][37] This occurs when there is an imbalance between the production of reactive oxygen species (ROS) and the organism's ability to detoxify these reactive intermediates. While specific studies on **Diallylate**-induced oxidative stress are limited, it is a plausible mechanism of toxicity given its metabolic activation and the general effects of pesticides on cellular redox balance.

Experimental and Logical Workflow

The assessment of the toxicological effects of a substance like **Diallylate** on non-target organisms typically follows a structured workflow, from initial screening to detailed mechanistic studies.



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Caption: General workflow for assessing herbicide toxicity.

Conclusion and Future Directions

The available data indicates that **Diallate** poses a toxicological risk to a variety of non-target organisms, with its effects ranging from acute lethality to mutagenicity. While some quantitative data exists for fish, birds, and mammals, there are significant knowledge gaps concerning its

impact on terrestrial invertebrates and amphibians. Future research should prioritize filling these data gaps to enable a more comprehensive ecological risk assessment. Furthermore, a deeper investigation into the specific signaling pathways disrupted by **Diallate**, beyond its metabolic activation to a mutagen, would provide a more complete understanding of its sublethal toxic effects. Standardized testing protocols, such as those outlined by the OECD, are crucial for generating comparable and reliable data to inform regulatory decisions and environmental protection strategies.

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